

Physical and chemical properties of 3-Chloro-1-methoxyheptane

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Compound of Interest

Compound Name: 3-Chloro-1-methoxyheptane

Cat. No.: B15467044

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Technical Guide: 3-Chloro-1-methoxyheptane

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-1-methoxyheptane is a halogenated ether. Halogenated compounds are of significant interest in medicinal chemistry and materials science due to the unique properties conferred by the halogen atom, which can influence molecular conformation, lipophilicity, and metabolic stability. This document provides a summary of the available physicochemical data for **3-Chloro-1-methoxyheptane**, outlines a general synthetic protocol, and describes a suitable analytical methodology for its characterization.

Physicochemical Properties

Quantitative experimental data for **3-Chloro-1-methoxyheptane** is not readily available in the public domain. The following table summarizes computed physicochemical properties sourced from the PubChem database. These values are estimations and should be used as a guide pending experimental verification.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ ClO	PubChem[1]
Molecular Weight	164.67 g/mol	PubChem[1]
XLogP3	2.9	PubChem[1]
Exact Mass	164.0967929 Da	PubChem[1]
Topological Polar Surface Area	9.2 Å ²	PubChem[1]
Heavy Atom Count	10	PubChem[1]
CAS Number	53970-69-7	PubChem[1]
IUPAC Name	3-chloro-1-methoxyheptane	PubChem[1]
SMILES	CCCCC(Cl)CCOC	PubChem[1]

Experimental Protocols

Due to the absence of specific published experimental procedures for **3-Chloro-1-methoxyheptane**, the following sections describe generalized protocols that can be adapted for its synthesis and analysis based on established chemical principles for analogous compounds.

Synthesis: Williamson Ether Synthesis Approach

The Williamson ether synthesis is a versatile and widely used method for the preparation of ethers. This procedure outlines the synthesis of **3-Chloro-1-methoxyheptane** from 3-chloroheptan-1-ol.

Reaction Scheme:

Materials and Reagents:

- 3-chloroheptan-1-ol
- Sodium hydride (NaH)

- Anhydrous Dimethylformamide (DMF)
- Methyl iodide (CH_3I)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas (for inert atmosphere)

Procedure:

- **Reaction Setup:** A dry, two-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser is flushed with argon or nitrogen gas.
- **Alkoxide Formation:** Anhydrous DMF is added to the flask, followed by the portion-wise addition of sodium hydride under a positive pressure of inert gas. The resulting suspension is cooled in an ice bath. A solution of 3-chloroheptan-1-ol in anhydrous DMF is added dropwise via the dropping funnel over 30 minutes. The reaction mixture is then allowed to warm to room temperature and stirred for an additional hour to ensure complete formation of the alkoxide.
- **Ether Formation:** The reaction mixture is cooled again in an ice bath, and methyl iodide is added dropwise. After the addition is complete, the mixture is stirred at room temperature for 12-18 hours.
- **Work-up:** The reaction is carefully quenched by the slow addition of saturated aqueous NH_4Cl solution. The mixture is then transferred to a separatory funnel and extracted three times with diethyl ether.
- **Purification:** The combined organic layers are washed with water and then with brine. The organic layer is dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure using a rotary evaporator.

- Characterization: The crude product can be purified by fractional distillation or column chromatography. The structure and purity of the final product should be confirmed by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

A general method for the analysis of haloethers, adaptable for **3-Chloro-1-methoxyheptane**, is outlined below, based on EPA Method 611 for haloethers.[\[2\]](#)

Instrumentation:

- Gas chromatograph with a capillary column suitable for the separation of semi-volatile organic compounds.
- Mass spectrometer detector.

Procedure:

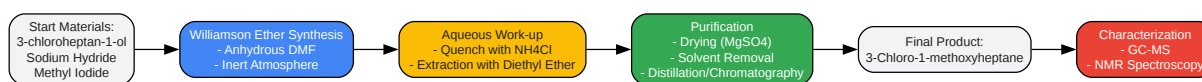
- Sample Preparation: A stock standard solution is prepared by accurately weighing a known amount of purified **3-Chloro-1-methoxyheptane** and dissolving it in a suitable solvent such as acetone or methanol to a final concentration of approximately 1 mg/mL.[\[2\]](#) A series of calibration standards are prepared by diluting the stock solution.
- GC-MS Analysis:
 - Injection: A small volume (e.g., 1 μL) of the sample is injected into the GC.
 - Separation: The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column (e.g., a 30 m x 0.25 mm ID column with a 0.25 μm film thickness of a suitable stationary phase like 5% phenyl-methylpolysiloxane). The oven temperature is programmed to ramp from a low initial temperature (e.g., 50 $^{\circ}\text{C}$) to a final temperature (e.g., 250 $^{\circ}\text{C}$) to ensure separation of the analyte from any impurities.
 - Detection: As the compound elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron ionization). The resulting fragments are separated

by their mass-to-charge ratio, generating a mass spectrum that is characteristic of the compound.

- **Data Analysis:** The retention time of the peak corresponding to **3-Chloro-1-methoxyheptane** is used for qualitative identification, and the integrated peak area is used for quantification against the calibration curve. The mass spectrum provides confirmation of the compound's identity.

Visualizations

The following diagrams illustrate the proposed synthetic workflow for **3-Chloro-1-methoxyheptane**.



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Caption: Proposed workflow for the synthesis and characterization of **3-Chloro-1-methoxyheptane**.

Conclusion

This technical guide provides a summary of the currently available information on the physical and chemical properties of **3-Chloro-1-methoxyheptane**. While experimental data is limited, the provided computed properties offer a useful starting point for researchers. The generalized experimental protocols for synthesis and analysis, based on well-established methodologies, are intended to serve as a practical framework for the preparation and characterization of this compound in a laboratory setting. Further experimental investigation is required to determine the precise physical properties and to explore the potential applications of **3-Chloro-1-methoxyheptane** in various scientific fields.

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References

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